

# Strategies to prevent contamination from vial septa in GC analysis

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## Compound of Interest

Compound Name: *Tetradecamethylhexasiloxane*

Cat. No.: *B090760*

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## Technical Support Center: Gas Chromatography (GC) Analysis

Welcome to our dedicated support center for troubleshooting and preventing contamination from vial septa in your GC analysis. This guide is designed for researchers, scientists, and drug development professionals to quickly identify and resolve common issues, ensuring the integrity and accuracy of your chromatographic results.

## Troubleshooting Guide

This section addresses specific issues you may encounter during your experiments, providing clear, actionable steps to resolve them.

### Q1: I'm seeing unexpected peaks (ghost peaks) in my blank chromatograms. What is the cause and how do I fix it?

A1: Ghost peaks are signals in your chromatogram that are not related to your sample. They are typically caused by contamination from various sources, with vial and inlet septa being common culprits.<sup>[1]</sup> The two primary mechanisms are septa bleed and septa coring.

- Septa Bleed: This occurs when volatile compounds, such as silicone oils and phthalates, are released from the septum due to high temperatures in the GC inlet.<sup>[2][3]</sup> These compounds

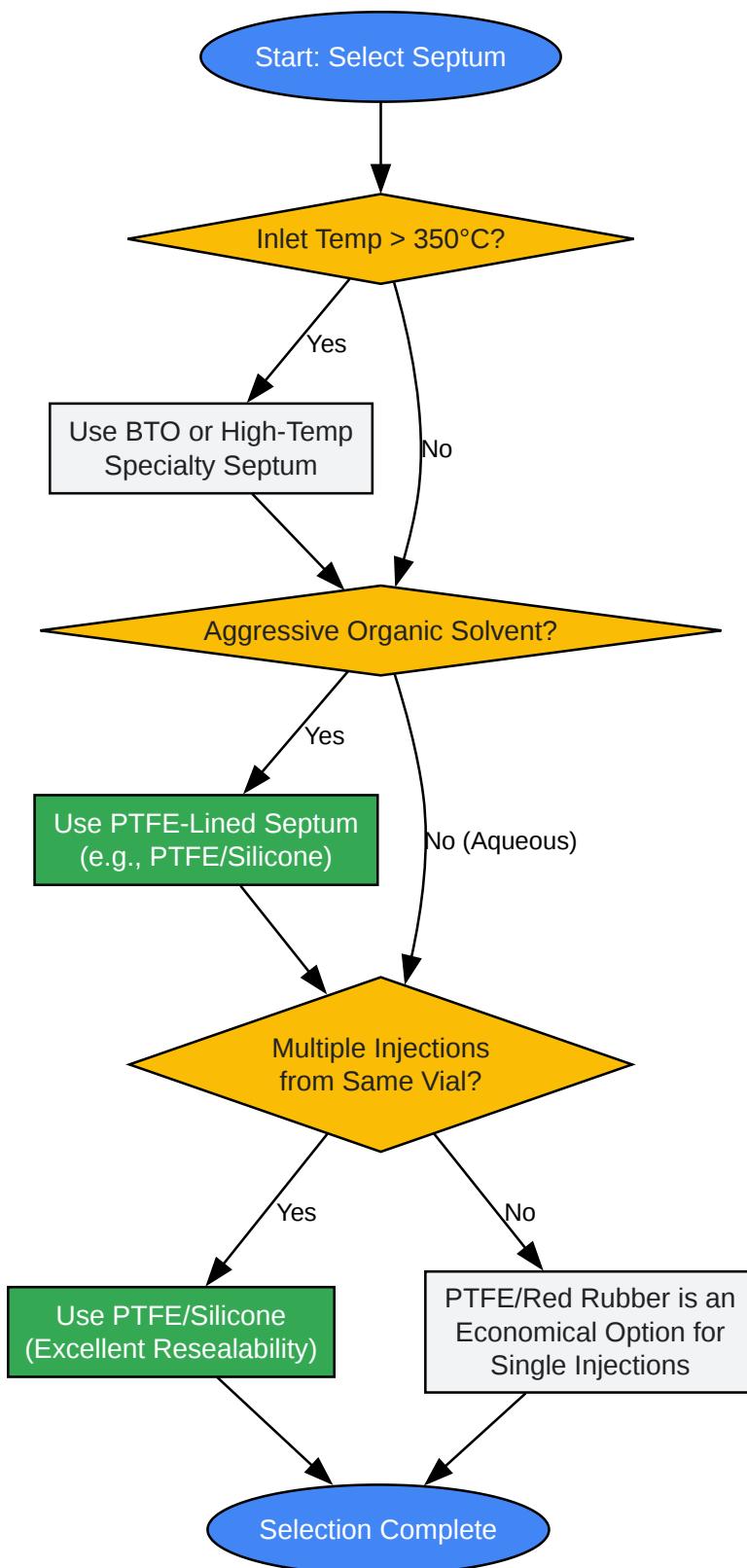
can accumulate on the column and elute as sharp, repetitive peaks, especially during temperature-programmed runs.[1][4]

- Septa Coring: This happens when small particles of the septum are torn away by the syringe needle during injection.[2] These particles fall into the hot inlet liner, where they degrade and release contaminants that are then swept onto the column.[3]

## Troubleshooting Workflow: Investigating Ghost Peaks

Use the following workflow to systematically identify the source of the contamination.



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